

# A Comprehensive Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name:	5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane
CAS No.:	3057-08-7
Cat. No.:	B3051032

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The field of organophosphorus chemistry offers a vast arsenal of molecules with unique reactivity and utility. Among these, cyclic phosphites and their derivatives play a crucial role as intermediates and ligands in organic synthesis and materials science. This technical guide provides an in-depth exploration of **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane**, a notable member of this class. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed overview of its nomenclature, physicochemical properties, synthesis, and key applications.

## Nomenclature and Identification: A Compound of Many Names

Clarity in chemical communication is paramount. **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** is known by several synonyms, which are frequently encountered in literature and chemical databases. Understanding these alternative names is essential for comprehensive literature searches and accurate identification.

Systematic Name	Common Synonyms	CAS Number
5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane	Phenyl neopentylene glycol phosphite[1]	3057-08-7[2][3]
Phenyl neopentylene phosphite[1]		
Phenyl-<2,2-dimethyl-propandiol-(1.3)>-cyclophosphit[1]		

The compound's identity is unequivocally confirmed by its Chemical Abstracts Service (CAS) Registry Number: 3057-08-7.[2][3]

## Physicochemical Properties and Structural Data

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development.

Property	Value	Reference
Molecular Formula	C11H15O3P	[2][3][4]
Molecular Weight	226.21 g/mol	[2][4]
Appearance	Not explicitly stated, likely a colorless liquid or low-melting solid	
Topological Polar Surface Area	27.7 Å <sup>2</sup>	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	2	[2]
XLogP3-AA	2.9	[2]

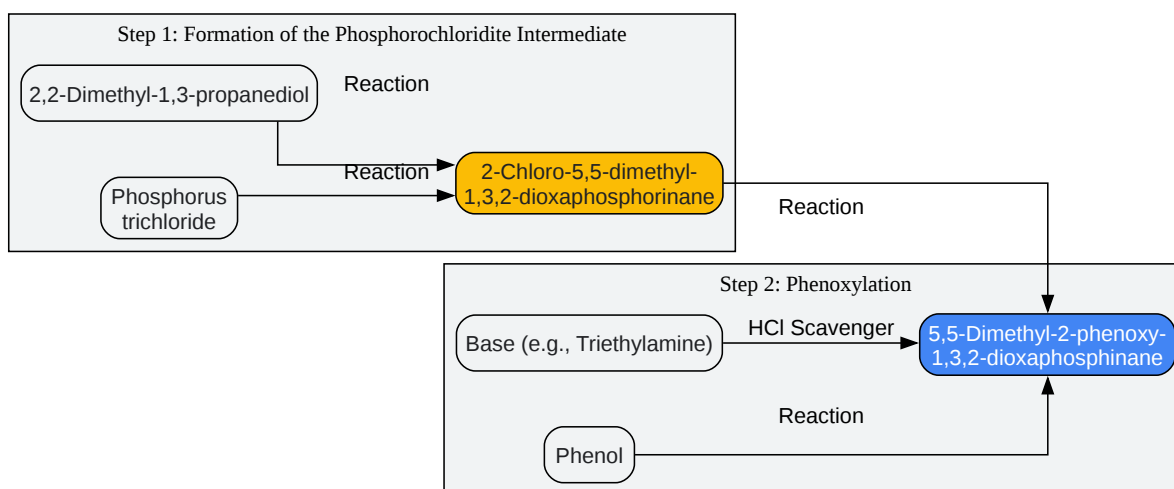
Spectroscopic data are crucial for the characterization of **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane**. While raw spectral data is beyond the scope of this guide, PubChem has collated spectral information, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR,  $^{31}\text{P}$  NMR, GC-MS, and FTIR spectra.<sup>[3]</sup>

## Synthesis and Reaction Mechanisms: A Pathway to a Versatile Reagent

The synthesis of **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** typically involves the reaction of a suitable phosphorus (III) chloride precursor with 2,2-dimethyl-1,3-propanediol (neopentyl glycol), followed by reaction with phenol. A common and efficient strategy involves the use of 2-chloro-5,5-dimethyl-1,3,2-dioxaphosphorinane as a key intermediate.

### Core Synthesis Pathway

The synthesis can be conceptualized as a two-step process, starting from readily available commercial reagents.



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Caption: General two-step synthesis pathway for **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane**.

## Experimental Protocol: Synthesis of the Precursor 2-Chloro-5,5-dimethyl-1,3,2-dioxaphosphorinane

The following protocol is adapted from established procedures for the synthesis of analogous cyclic phosphochloridites and the related 2-oxide.[5]

Materials and Equipment:

- Three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet
- Ice-water bath
- Standard laboratory glassware
- Rotary evaporator
- Vacuum distillation apparatus
- 2,2-dimethyl-1,3-propanediol (Neopentyl Glycol)
- Phosphorus trichloride ( $\text{PCl}_3$ )
- Anhydrous non-polar aprotic solvent (e.g., dichloromethane or toluene)
- Anhydrous triethylamine ( $\text{Et}_3\text{N}$ )

Procedure:

- Reaction Setup: A dry 500 mL three-necked round-bottom flask is charged with 2,2-dimethyl-1,3-propanediol (0.1 mol) and anhydrous dichloromethane (200 mL). The flask is placed in an ice-water bath and stirred under a nitrogen atmosphere until the temperature of the mixture reaches 0 °C.

- Addition of Base: Freshly distilled triethylamine (0.2 mol) is added to the stirred solution.
- Addition of Phosphorus Trichloride: A solution of phosphorus trichloride (0.1 mol) in anhydrous dichloromethane (50 mL) is placed in the dropping funnel and added dropwise to the reaction mixture over a period of 1-2 hours, maintaining the internal temperature at 0-5 °C.
- Reaction: After the addition is complete, the reaction mixture is stirred at 0 °C for an additional 2 hours and then allowed to warm to room temperature and stirred for a further 12 hours.
- Work-up: The reaction mixture is filtered under an inert atmosphere to remove the triethylamine hydrochloride salt. The filtrate is then concentrated under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by vacuum distillation to yield 2-chloro-5,5-dimethyl-1,3,2-dioxaphosphorinane as a colorless liquid.

## Experimental Protocol: Synthesis of 5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane

### Materials and Equipment:

- Three-necked round-bottom flask with a magnetic stirrer, dropping funnel, and nitrogen inlet
- Ice-water bath
- Standard laboratory glassware
- Rotary evaporator
- 2-Chloro-5,5-dimethyl-1,3,2-dioxaphosphorinane
- Phenol
- Anhydrous triethylamine
- Anhydrous dichloromethane

#### Procedure:

- **Reaction Setup:** A solution of phenol (0.1 mol) and anhydrous triethylamine (0.1 mol) in anhydrous dichloromethane (150 mL) is prepared in a dry three-necked flask under a nitrogen atmosphere and cooled to 0 °C in an ice-water bath.
- **Addition of Phosphorochloridite:** A solution of 2-chloro-5,5-dimethyl-1,3,2-dioxaphosphorinane (0.1 mol) in anhydrous dichloromethane (50 mL) is added dropwise to the stirred phenol solution over 1 hour, maintaining the temperature at 0-5 °C.
- **Reaction:** The reaction mixture is stirred at 0 °C for 2 hours and then allowed to warm to room temperature and stirred for an additional 4-6 hours.
- **Work-up:** The precipitated triethylamine hydrochloride is removed by filtration under an inert atmosphere. The filtrate is washed sequentially with cold dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product. Further purification can be achieved by vacuum distillation or column chromatography on silica gel.

## Applications in Industry and Research

**5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** and its derivatives are utilized in several areas of chemical science and industry.

### Industrial Applications

The primary industrial uses of this compound are as a UV stabilizer and an antioxidant.<sup>[3]</sup> These properties make it a valuable additive in the manufacturing of plastics and synthetic rubber, where it helps to prevent degradation from exposure to light, heat, and oxygen.<sup>[3]</sup>

### Role in Organic Synthesis and Drug Development

While direct applications in drug development are not extensively documented in the readily available literature, the core structure of 5,5-dimethyl-1,3,2-dioxaphosphorinane is of significant interest. The related 2-oxide derivative, 5,5-dimethyl-1,3,2-dioxaphosphorinan-2-one, is used in the synthesis of bisphosphonates and phosphoramidates, which are being investigated as

potential anticancer agents.[6] This suggests that **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** could serve as a precursor to a variety of phosphorus-containing compounds with potential biological activity.

The reactivity of the phosphorus (III) center allows for a range of transformations, including oxidation to the corresponding phosphate, and use as a ligand in transition metal catalysis. The 2-oxide derivative is also a versatile phosphorylating agent for nucleophiles such as alcohols, amines, and thiols, which is a key reaction in the synthesis of many pharmaceutical compounds.[7]

## Safety and Handling

According to the aggregated GHS information, **5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** is classified as harmful to aquatic life with long-lasting effects (H412).[1][2][3] Therefore, release to the environment should be avoided.[1][2] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**5,5-Dimethyl-2-phenoxy-1,3,2-dioxaphosphinane** is a versatile organophosphorus compound with established industrial applications and potential for further use in synthetic and medicinal chemistry. A solid understanding of its nomenclature, properties, and synthesis is essential for any researcher or drug development professional working with this class of molecules. The synthetic protocols provided in this guide, based on established chemical principles, offer a reliable pathway to this valuable reagent. As with all chemical research, adherence to safety protocols is paramount for successful and responsible scientific investigation.

## References

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